

Application Notes and Protocols for the Development of Herbicides Using Pyrimidine Intermediates

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Compound of Interest

Compound Name: 6-Chloro-N-pentylpyrimidin-4-amine
CAS No.: 941294-44-6
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For: Researchers, scientists, and drug development professionals in the agrochemical sector.

Introduction

The pyrimidine nucleus, a six-membered aromatic heterocycle, stands as a "privileged scaffold" in the development of modern agrochemicals.^{[1][2]} Its unique electronic properties and chemical stability have led to the discovery of numerous commercial pesticides, including insecticides, fungicides, and particularly, herbicides.^{[1][2]} Pyrimidine derivatives exhibit a broad spectrum of biological activities, enabling the design of potent molecules that can selectively control weeds while ensuring crop safety.^{[1][3]}

This guide provides a detailed technical overview and actionable protocols for the development of novel pyrimidine-based herbicides. We will explore the entire discovery pipeline, from the rational design and synthesis of pyrimidine intermediates to their biological evaluation and mechanism of action (MoA) elucidation. The protocols described herein are designed to be

self-validating, incorporating critical steps for chemical characterization and biological confirmation.

The narrative will focus on two distinct and highly significant herbicidal MoAs associated with pyrimidine derivatives:

- Acetolactate Synthase (ALS) Inhibition: A classic, well-validated target responsible for the biosynthesis of branched-chain amino acids in plants.[1]
- Dihydroorotate Dehydrogenase (DHODH) Inhibition: A novel and recently discovered MoA that disrupts the de novo pyrimidine biosynthesis pathway, representing a critical tool for combating weed resistance.[4][5][6]

By understanding the causality behind the experimental choices for both established and next-generation targets, researchers can more effectively navigate the complexities of herbicide discovery.

Part I: Target Selection and Synthesis of Core Pyrimidine Intermediates

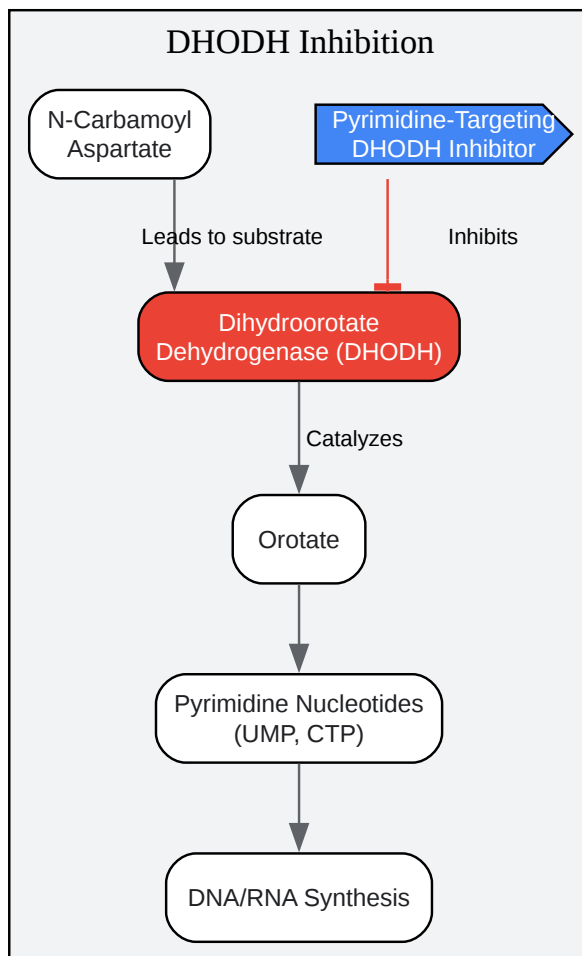
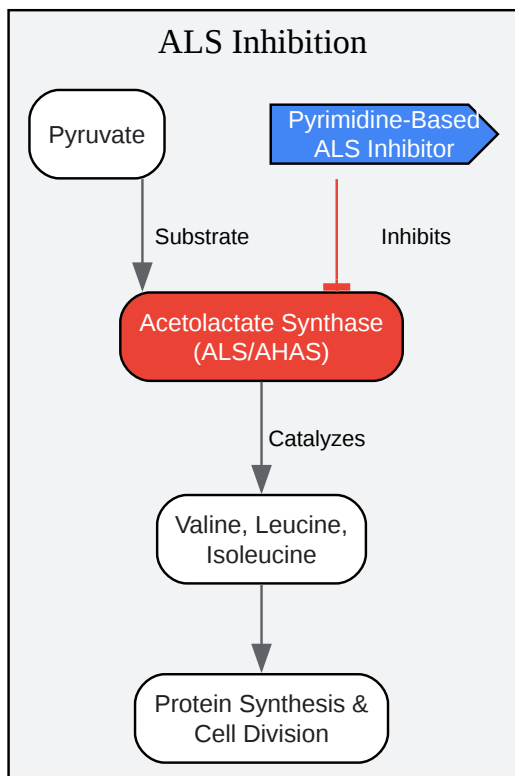
The success of a herbicide discovery program hinges on two foundational pillars: a validated biological target and a robust synthetic route to the chemical scaffolds that can modulate it.

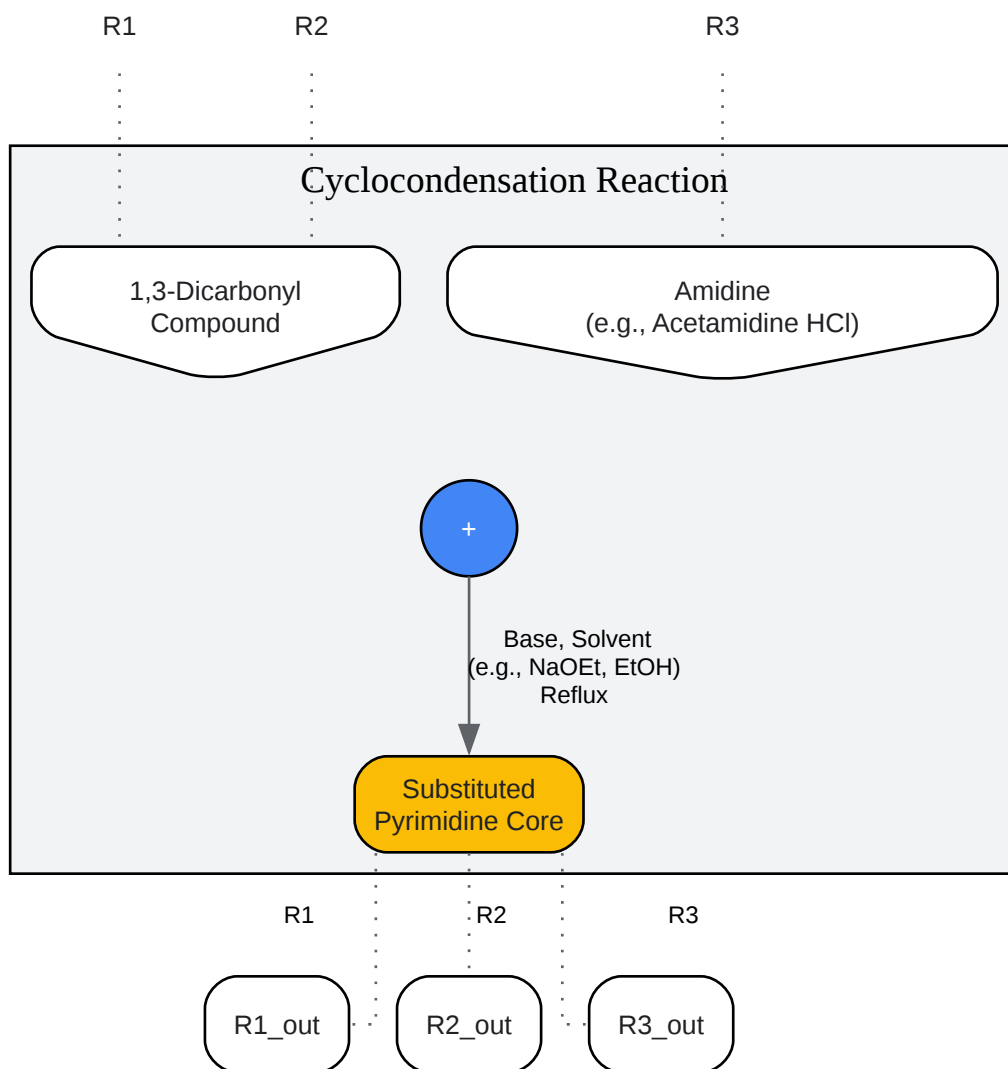
Section 1.1: Rationale for Target Selection

Choosing a molecular target is a strategic decision. The ideal target is a plant-specific enzyme that is essential for survival and has no close homolog in mammals, ensuring low toxicity.

- Acetolactate Synthase (ALS), also known as acetohydroxyacid synthase (AHAS), is the first enzyme in the pathway for synthesizing essential amino acids like valine, leucine, and isoleucine.[1][7] Its inhibition leads to a deficiency in these amino acids, which in turn halts DNA replication and cell division, ultimately killing the plant.[1] Many commercial pyrimidine-based herbicides, such as halosulfuron and pyriithiobac-sodium, operate through this mechanism.[1]
- Dihydroorotate Dehydrogenase (DHODH) is the fourth enzyme in the de novo pyrimidine biosynthesis pathway, which is essential for producing the building blocks of DNA and RNA.

[4][5] DHODH is a flavin-dependent enzyme located on the inner mitochondrial membrane. [4] Its inhibition causes a buildup of precursor metabolites and starves the plant of essential pyrimidines, leading to growth arrest.[4][5] The discovery of tetflupyrolimet as a DHODH inhibitor marked the first new herbicide MoA in over three decades, highlighting this pathway as a prime target for overcoming resistance to existing herbicides.[4][5]





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Caption: Generalized workflow for pyrimidine ring synthesis.

Section 1.3: Protocol: Synthesis of a 2-chloro-4,6-dimethoxypyrimidine Intermediate

This protocol details the synthesis of a key intermediate frequently used in the development of sulfonylurea and other ALS-inhibiting herbicides. The principle is the condensation of diethyl malonate with urea, followed by chlorination.

Scientific Rationale: Diethyl malonate provides the three-carbon backbone, while urea provides the N-C-N fragment. The initial condensation forms barbituric acid, which is then aromatized

and chlorinated using phosphoryl chloride (POCl_3), a powerful chlorinating and dehydrating agent, to yield the reactive dichloro-pyrimidine. Subsequent nucleophilic substitution with sodium methoxide replaces the highly reactive chlorines with methoxy groups, which are common features in many ALS-inhibiting herbicides.

Materials:

- Diethyl malonate
- Urea
- Sodium ethoxide (NaOEt)
- Ethanol (anhydrous)
- Phosphoryl chloride (POCl_3)
- N,N-Dimethylaniline
- Sodium methoxide (NaOMe)
- Methanol (anhydrous)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flasks, reflux condenser, magnetic stirrer, heating mantle, separatory funnel, rotary evaporator.

Procedure:

- Step 1: Synthesis of 2,4,6-Trichloropyrimidine.

- In a 500 mL round-bottom flask equipped with a reflux condenser, dissolve sodium ethoxide (2.1 eq) in anhydrous ethanol (250 mL) under a nitrogen atmosphere.
- To this solution, add diethyl malonate (1.0 eq) dropwise, followed by urea (1.0 eq).
- Heat the mixture to reflux and maintain for 7 hours. A white precipitate of the sodium salt of barbituric acid will form.
- Cool the reaction to room temperature and collect the precipitate by filtration. Wash with cold ethanol and dry under vacuum.
- Carefully add the dried barbituric acid salt (1.0 eq) in portions to a flask containing phosphoryl chloride (POCl_3 , 5.0 eq) and N,N-dimethylaniline (0.1 eq) at 0 °C.
- Slowly heat the mixture to reflux (approx. 110 °C) and maintain for 4 hours. The mixture will become a clear, brown solution.
- Cool the reaction mixture and carefully pour it onto crushed ice with vigorous stirring.
- Extract the aqueous mixture with dichloromethane (3 x 100 mL).
- Combine the organic layers, wash with saturated sodium bicarbonate solution, then brine. Dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield crude 2,4,6-trichloropyrimidine.
- Step 2: Synthesis of 2-Chloro-4,6-dimethoxypyrimidine.
 - Prepare a solution of sodium methoxide (2.2 eq) in anhydrous methanol (200 mL) in a flask cooled to 0 °C.
 - Dissolve the crude 2,4,6-trichloropyrimidine (1.0 eq) in anhydrous methanol (50 mL) and add it dropwise to the sodium methoxide solution, maintaining the temperature below 10 °C.
 - After the addition is complete, allow the mixture to warm to room temperature and stir for 12 hours.

- Remove the methanol under reduced pressure. Add water (100 mL) to the residue and extract with ethyl acetate (3 x 75 mL).
- Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , and concentrate in vacuo.
- Purify the residue by column chromatography (silica gel, hexane:ethyl acetate gradient) to afford the final product.

Self-Validation/Characterization:

- ^1H NMR & ^{13}C NMR: Confirm the structure by verifying the chemical shifts and integration of protons (a singlet for the C5-H and singlets for the two methoxy groups) and the number of carbon signals.
- HRMS (High-Resolution Mass Spectrometry): Confirm the exact mass and elemental composition of the synthesized intermediate. [3]

Part II: Lead Optimization and Derivatization

With a core intermediate in hand, the next phase involves strategic modifications to enhance herbicidal potency, selectivity, and spectrum of weed control.

Section 2.1: Rationale for Structural Modification & SAR

Structure-Activity Relationship (SAR) studies are crucial for rational design. For pyrimidine-based herbicides, specific substitutions at different positions on the ring can dramatically alter biological activity. [1]

- Position 2: Often connected to a linker (e.g., sulfonylurea bridge) or a group that influences binding to the target enzyme.
 - Positions 4 and 6: Substituents like methoxy or methyl groups are common and can modulate the electronic properties and steric fit within the enzyme's active site. [1]* Position 5: Introduction of halogen atoms (-Cl, -Br) can sometimes enhance activity. [1]
- Computational tools like molecular docking can be employed to predict how newly designed

derivatives will bind to the target protein (e.g., the active site of AHAS or DHODH), helping to prioritize synthetic efforts. [7][8]

Section 2.2: Protocol: Synthesis of a Pyrimidine-Substituted Sulfonylurea Herbicide

This protocol describes the coupling of the previously synthesized pyrimidine intermediate with a substituted benzenesulfonamide, a key step in creating many ALS-inhibiting herbicides. [3]

Scientific Rationale: The reaction forms the critical sulfonylurea bridge that is characteristic of this herbicide class. The pyrimidine moiety binds to one part of the ALS active site, while the substituted phenyl ring interacts with another. The reaction typically requires a base to deprotonate the sulfonamide nitrogen, creating a nucleophile that attacks the carbonyl group of a phenyl carbamate intermediate, which is pre-formed from the aminopyrimidine.

Materials:

- 2-Amino-4,6-dimethoxypyrimidine (can be synthesized from the 2-chloro intermediate via amination)
- 2-(Methoxycarbonyl)benzenesulfonyl isocyanate
- Triethylamine (TEA) or 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU)
- Acetonitrile (anhydrous)

Procedure:

- To a solution of 2-Amino-4,6-dimethoxypyrimidine (1.0 eq) in anhydrous acetonitrile (50 mL), add 2-(Methoxycarbonyl)benzenesulfonyl isocyanate (1.05 eq) dropwise at 0 °C.
- Add a catalytic amount of DBU (0.1 eq).
- Allow the reaction to warm to room temperature and stir for 6-8 hours. Monitor the reaction progress by TLC.
- Upon completion, pour the reaction mixture into ice-cold water (200 mL) and acidify to pH 3-4 with 1M HCl.

- A precipitate will form. Collect the solid by vacuum filtration.
- Wash the solid with cold water and then with a small amount of cold diethyl ether to remove impurities.
- Dry the product under vacuum to yield the target sulfonylurea herbicide.

Characterization:

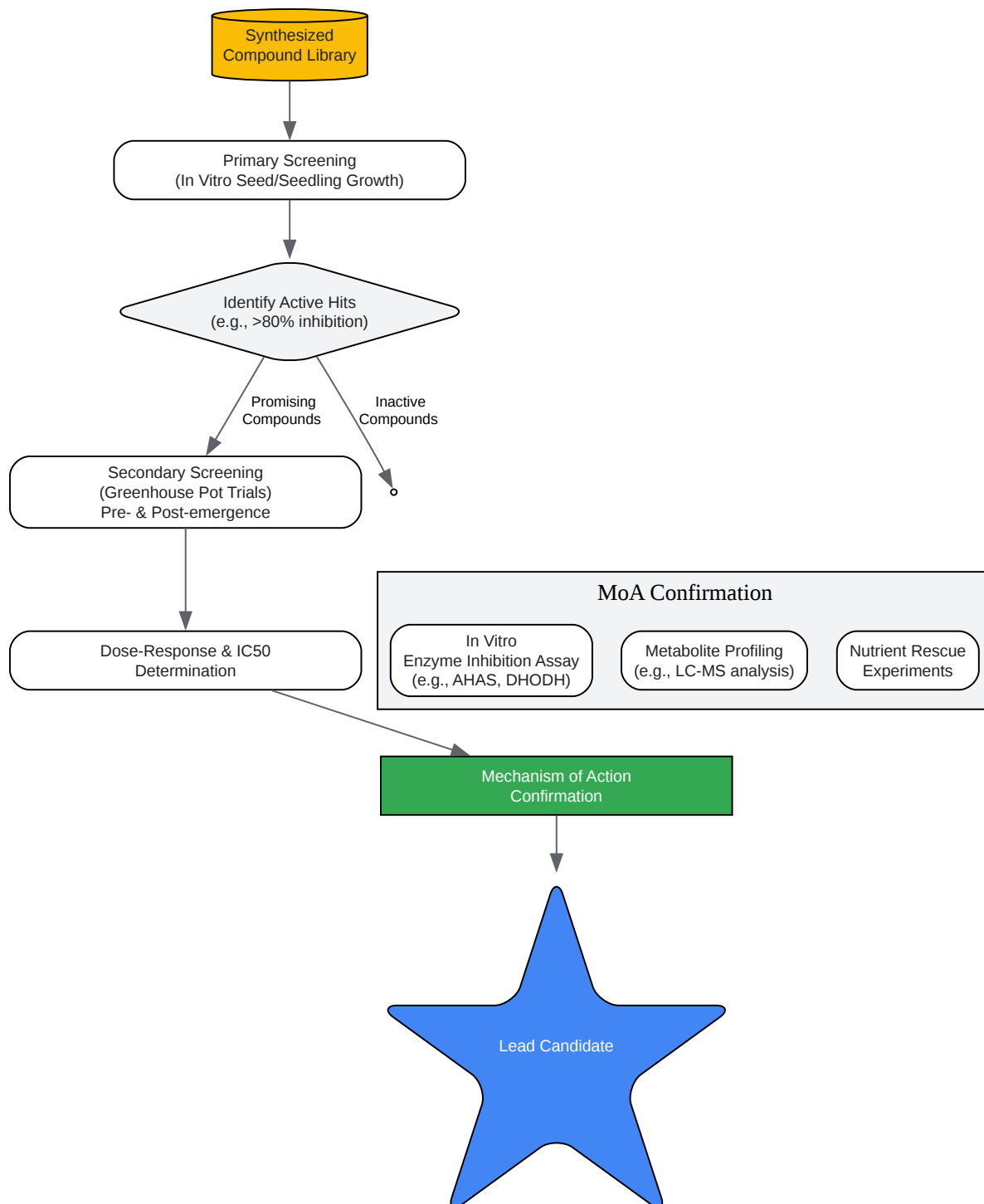
- ^1H NMR, ^{13}C NMR, HRMS: To confirm the final structure and purity. [3]* Melting Point: To assess purity. [3]

Part III: Biological Evaluation and Mechanism of Action Studies

Synthesis of novel compounds is followed by rigorous biological testing to quantify herbicidal activity and confirm the intended mechanism of action.

Section 3.1: Workflow for Biological Screening

A hierarchical screening approach is efficient, starting with broad primary assays and moving towards more specific, mechanism-based studies for promising candidates.



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Caption: Hierarchical workflow for herbicide candidate screening.

Section 3.2: Protocol: Primary Herbicidal Activity Screening (In Vitro)

This protocol provides a rapid assessment of a compound's biological activity against representative weed species.

Scientific Rationale: By testing compounds on both a monocot (e.g., barnyard grass) and a dicot (e.g., oilseed rape), we can quickly assess the spectrum of activity. Measuring root and shoot growth inhibition provides quantitative data on phytotoxicity. [9][10] Materials:

- Test compounds dissolved in DMSO to make stock solutions.
- Weed seeds (e.g., *Echinochloa crusgalli*, *Brassica napus*). [9][10]* Petri dishes with filter paper or agar-based medium (e.g., 0.5x MS). [5]* Growth chamber with controlled light and temperature.
- Commercial herbicide as a positive control (e.g., chlorsulfuron). [3]* Solvent (e.g., 0.1% DMSO) as a negative control.

Procedure:

- Sterilize weed seeds using a brief wash in 70% ethanol followed by a 1% sodium hypochlorite solution, then rinse with sterile water.
- Prepare test concentrations (e.g., 10 mg/L and 100 mg/L) by diluting the stock solution in the growth medium. [10]3. Place 10-15 sterilized seeds onto the filter paper or agar in each Petri dish.
- Add 5 mL of the respective test solution, positive control, or negative control to each dish. Each treatment should be replicated three times.
- Seal the dishes and place them in a growth chamber (e.g., 25 °C, 16h light/8h dark cycle).
- After 7-10 days, measure the root length and shoot length of the seedlings.
- Calculate the percent inhibition relative to the negative control:

- % Inhibition = $(1 - (\text{Mean Length}_{\text{Treatment}} / \text{Mean Length}_{\text{Control}})) * 100$

Data Presentation:

Compound	Concentration (mg/L)	E. crusgalli Root Inhibition (%)	B. napus Root Inhibition (%)
4d	100	65.2	81.5 [7]
4f	100	81.0 [7]	72.3
Control	100	95.0	98.0

Section 3.3: Protocol: Metabolite Analysis for MoA Confirmation (DHODH Inhibition)

This advanced protocol is essential for confirming that a herbicide acts by inhibiting DHODH.

[4][5] Scientific Rationale: If a compound inhibits DHODH, the substrates for that enzyme, namely N-carbamoyl-aspartate and dihydroorotate, will accumulate in the plant tissues because they cannot be processed. [4][5] Detecting a dose-dependent increase of these specific metabolites using Liquid Chromatography-Mass Spectrometry (LC-MS) provides powerful evidence for the MoA. [4] Procedure:

- Plant Treatment: Grow Arabidopsis thaliana seedlings in liquid culture. Treat the seedlings with the test compound at various concentrations (e.g., 1 μ M, 5 μ M) and a DMSO control for 24 hours. [4]2. Metabolite Extraction:
 - Harvest and flash-freeze the seedlings in liquid nitrogen.
 - Grind the frozen tissue to a fine powder.
 - Extract metabolites using a cold extraction solvent (e.g., 80% methanol/20% water).
 - Centrifuge to pellet cell debris and collect the supernatant.
- LC-MS Analysis:
 - Analyze the extracts using a high-resolution LC-MS system.

- Use a chromatographic method (e.g., HILIC or reversed-phase) capable of separating polar metabolites like N-carbamoyl-aspartate and dihydroorotate.
- Use the mass spectrometer in targeted Selected Ion Monitoring (SIM) or parallel reaction monitoring (PRM) mode to specifically and sensitively quantify the masses corresponding to the target metabolites.
- Data Analysis:
 - Integrate the peak areas for N-carbamoyl-aspartate and dihydroorotate across all samples.
 - Compare the levels in treated samples to the control. A significant, dose-dependent increase in these intermediates confirms DHODH inhibition. [4]

Conclusion and Future Perspectives

The development of herbicides from pyrimidine intermediates is a dynamic and productive field of research. The protocols outlined in this guide provide a comprehensive framework for moving from rational design and chemical synthesis to robust biological validation. By leveraging established principles for targeting enzymes like ALS and embracing novel MoAs such as DHODH inhibition, researchers can create effective solutions for modern agriculture.

Future efforts will likely focus on designing pyrimidine derivatives that can overcome existing weed resistance, exhibit higher crop safety, and possess more favorable environmental degradation profiles. [2][3][11] The integration of computational chemistry, high-throughput screening, and advanced analytical techniques like metabolomics will continue to accelerate the discovery of the next generation of pyrimidine-based herbicides.

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